

Technical Whitepaper: Physicochemical Profiling of 4-Hydroxybenzoylcholine Chloride

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Compound of Interest

Compound Name: 4-Hydroxybenzoylcholine

CAS No.: 5094-31-5

Cat. No.: B1211835

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Executive Summary

4-Hydroxybenzoylcholine chloride (CAS: 5094-31-5 for the cation species) is a synthetic choline ester primarily utilized in biochemical research as a selective substrate for Butyrylcholinesterase (BChE; EC 3.1.1.8). Unlike Acetylcholine (ACh), which is hydrolyzed by both Acetylcholinesterase (AChE) and BChE, **4-hydroxybenzoylcholine** is resistant to AChE hydrolysis, making it a critical tool for differentiating cholinesterase isoforms in plasma and tissue samples.

This guide provides a definitive physicochemical profile, solubility data, and experimental protocols for integrating this compound into enzymatic assays.

Chemical Identity & Physical Properties[1][2][3][4][5][6]

Accurate molecular weight calculations are critical for preparing precise molar stock solutions. Note that commercial sources may list the weight of the cation or the salt; the values below represent the chloride salt form typically supplied.

Nomenclature and Identification[4][7]

- IUPAC Name: 2-[(4-Hydroxybenzoyl)oxy]-N,N,N-trimethylethanaminium chloride
- Common Synonyms: p-Hydroxybenzoylcholine chloride; Choline p-hydroxybenzoate chloride
- CAS Number: 5094-31-5 (refers to the cation/parent system; specific salt CAS may vary by vendor)
- Molecular Formula (Salt):

Molecular Weight Breakdown

Researchers must account for the counterion when calculating molarity.

Component	Formula	Molecular Weight (g/mol)
Cation (4-Hydroxybenzoylcholine)		224.28
Counterion (Chloride)		35.45
Total Salt (Anhydrous)		259.73

Physical Appearance: White to off-white crystalline solid. Melting Point: Decomposition typically occurs >200°C (refer to specific Lot CoA as values vary by crystal habit).

Solubility Profile & Stability

The quaternary ammonium structure of **4-hydroxybenzoylcholine** chloride confers high polarity, making it highly soluble in aqueous media. However, the ester linkage is susceptible to spontaneous hydrolysis at alkaline pH.

Solubility Data

Solvent	Solubility Estimate	Preparation Notes
Water	> 50 mg/mL	Dissolves rapidly. Ideal for stock solutions.[1][2]
PBS (pH 7.4)	> 20 mg/mL	Soluble. Use immediately to prevent hydrolysis.
Ethanol	Soluble	Useful for non-aqueous stock preservation.
DMSO	~ 20-50 mg/mL	Suitable for long-term storage at -20°C.

Stability & Storage (Critical)

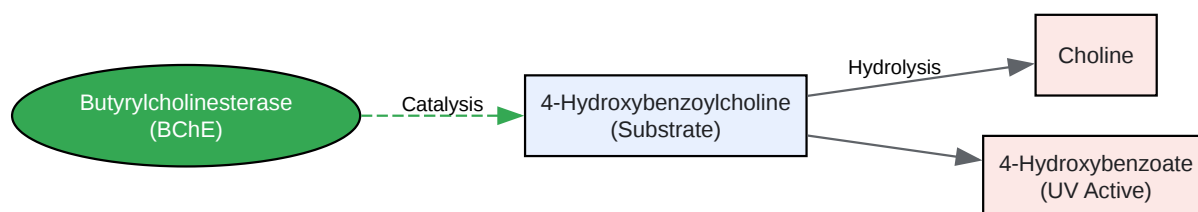
- **Hydrolysis Sensitivity:** The ester bond is liable to chemical hydrolysis (non-enzymatic) in basic conditions (pH > 8.0).
- **Stock Solutions:** Aqueous stocks should be prepared fresh daily and kept on ice.
- **Long-term Storage:** Store solid powder at -20°C with desiccant. DMSO stocks are stable for 1-3 months at -20°C.

Mechanism of Action: BChE Selectivity

The primary utility of **4-hydroxybenzoylcholine** is its specificity. While Acetylcholinesterase (AChE) has a restricted active site (acyl pocket) that sterically hinders bulky acyl groups, Butyrylcholinesterase (BChE) possesses a larger active site gorge capable of accommodating the 4-hydroxybenzoyl moiety.

Hydrolysis Pathway

The enzyme BChE catalyzes the hydrolysis of the ester bond, releasing Choline and 4-Hydroxybenzoate.



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Figure 1: Enzymatic hydrolysis pathway. The release of 4-Hydroxybenzoate is the rate-limiting step monitored in kinetic assays.

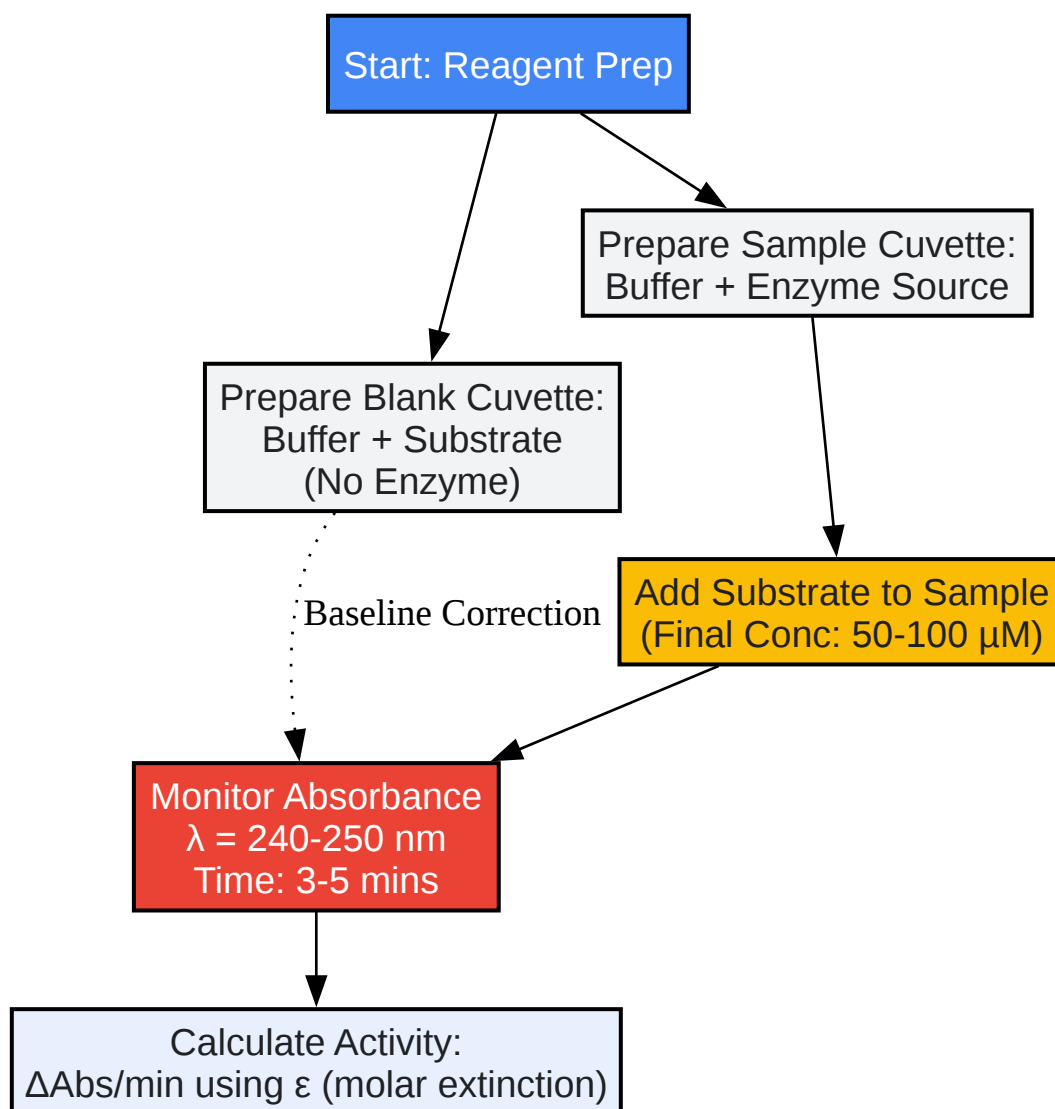
Experimental Protocol: BChE Activity Assay

This protocol utilizes the UV Spectrophotometric Method. Unlike the Ellman method (which requires thio-substrates), this assay directly monitors the spectral shift of the benzoyl chromophore upon hydrolysis.

Reagent Preparation

- Assay Buffer: 67 mM Phosphate Buffer, pH 7.4. (Avoid alkaline pH to minimize spontaneous hydrolysis).
- Substrate Stock (10 mM): Dissolve 26.0 mg of **4-hydroxybenzoylcholine** chloride in 10 mL of Assay Buffer. Prepare fresh.
- Enzyme Source: Human serum, plasma, or purified BChE.

Assay Workflow



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Figure 2: Spectrophotometric assay workflow for BChE kinetics.

Detection Parameters

- Wavelength: The hydrolysis of benzoylcholine derivatives causes a decrease in absorbance in the UV range. Monitor at 240 nm or 253 nm.
- Molar Extinction Coefficient (): Determine experimentally or use literature values for the difference spectrum (typically at 240 nm for benzoylcholine analogs).

- Calculation:

References

- PubChem. (2024). **4-Hydroxybenzoylcholine** | C₁₂H₁₈NO₃⁺. National Library of Medicine. [\[Link\]](#)
- Lockridge, O. (2015). Review of human butyrylcholinesterase structure, function, genetic variants, history of discovery, and potential therapeutic uses. *Pharmacology & Therapeutics*. [\[2\]](#)[\[3\]](#) [\[Link\]](#)
- Whittaker, V. P. (2010). *The Cholinergic Synapse*. Handbook of Experimental Pharmacology. Springer.

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